

# Application Note: Determination of Nitrovin in Feeds by Reversed-Phase LC-UV

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## Compound Focus: Nitrovin

CAS No.: 804-36-4

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**Method Principle:** This method determines **Nitrovin** in animal feeds using reversed-phase liquid chromatography with a UV detector. The sample is extracted with an organic solvent mixture and purified via solid-phase extraction (SPE) to remove interfering matrix components before analysis [1].

## Materials and Methods

### Standards and Reagents

- **Nitrovin standard:** Purified from crude product using ethylene glycol monoethyl ether [1].
- **Extraction solution:** Dimethyl formamide, acetonitrile, and methanol in a ratio of **50:25:25 (v/v/v)** [1].
- **Mobile phase:** Acetonitrile and **0.1% formic acid solution (v/v)** in a ratio of **50:50 (v/v)** [1].
- Use HPLC-grade solvents and ultrapure water.

### Instrumentation and Equipment

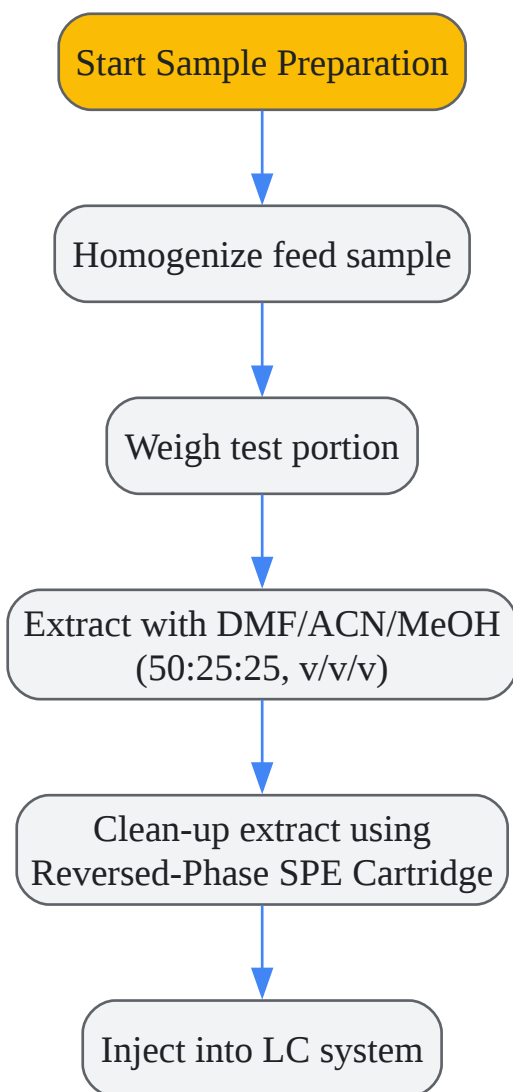
- **Liquid Chromatograph:** Equipped with a binary or quaternary pump and an autosampler.
- **Detector:** **Ultraviolet (UV) detector** set to **378 nm** [1].
- **Analytical Column:** Reverse-phase C18 column. The original study did not specify column dimensions [1].
- **Solid-Phase Extraction (SPE) system** for sample clean-up.

- **SPE Cartridge:** Reversed-phase SPE cartridge [1].

## Experimental Procedure

### Sample Preparation Workflow

The sample preparation and analysis process is illustrated below.



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### Chromatographic Conditions

The table below details the operational parameters for the liquid chromatography system.

Parameter	Specification
Detection Wavelength	378 nm [1]
Mobile Phase	Acetonitrile : 0.1% Formic Acid (50:50, v/v) [1]
Flow Rate	1.2 mL min <sup>-1</sup> [1]
Injection Volume	Not specified in search results
Column Temperature	Not specified in search results

## Preparation of Standard and Calibration Solutions

- Accurately weigh a purified **Nitrovin** standard.
- Dissolve and dilute with an appropriate solvent to prepare a stock standard solution.
- Serially dilute the stock solution to prepare a series of working standard solutions for constructing the calibration curve.

## Method Validation

The method was validated with the following performance characteristics, as reported in the original study [1]:

Validation Parameter	Result
Limit of Detection (LOD)	0.05 mg kg <sup>-1</sup>
Limit of Quantification (LOQ)	0.2 mg kg <sup>-1</sup>
Linearity	Satisfactory (specific range not provided)
Recovery	Satisfactory

Validation Parameter	Result
Precision (Repeatability)	Precise repeatability confirmed
Trueness	Satisfactory
Selectivity	Satisfactory selectivity achieved

## Discussion and Notes

- **Wavelength Selection:** The 378 nm wavelength corresponds to the absorption maximum of **Nitrovin**, ensuring high detection sensitivity [1].
- **Sample Clean-up:** The use of reversed-phase SPE is critical for removing co-extracted matrix components from the complex feed sample, which helps protect the analytical column and reduces background interference [1].
- **Regulatory Context:** It is important to note that the use of **Nitrovin** in food-producing animals is banned in many regions. This method was developed in the context of monitoring and enforcing this ban [2].

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## References

1. Improving the Determination of Nitrovin in Feeds by Reversed-Phase... [link.springer.com]
2. Residue depletion of nitrovin in chicken after oral ... [semanticscholar.org]

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